

Application Notes and Protocols for Preparing (-)-Yomogin Stock Solutions

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Compound of Interest

Compound Name: (-)-Yomogin

Cat. No.: B12108371

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **(-)-Yomogin** is a eudesmane-type sesquiterpene lactone isolated from plants of the *Artemisia* genus, such as *Artemisia princeps* and *Artemisia iwayomogi*.^[1] It has demonstrated various biological activities, including anti-inflammatory and anticancer properties.^[1] Proper preparation of stock solutions is critical for accurate and reproducible experimental results. These application notes provide detailed protocols for preparing **(-)-Yomogin** stock solutions for both *in vitro* and *in vivo* studies.

Data Presentation

Table 1: Chemical and Physical Properties of **(-)-Yomogin**

Property	Value
Molecular Formula	C ₁₅ H ₁₆ O ₃
Molecular Weight	244.28 g/mol
Appearance	Solid powder
CAS Number	10067-18-2

Table 2: Solubility and Storage of **(-)-Yomogin** Stock Solutions

Solvent	Solubility	Recommended Stock Concentration	Short-Term Storage (Days to Weeks)	Long-Term Storage (Months to Years)
DMSO	Soluble	10-50 mM	0-4°C	-20°C
Ethanol	Expected to be soluble (based on extraction methods)	To be determined empirically	0-4°C (protect from evaporation)	-20°C
2% Tween 80 in 1X Saline	Forms a suspension for oral gavage	5 mg/mL (for a 5 mg/kg dose in mice)	Prepare fresh before use	Not recommended

Experimental Protocols

Protocol 1: Preparation of (-)-Yomogin Stock Solution for In Vitro Cell Culture Experiments

This protocol describes the preparation of a 10 mM stock solution of **(-)-Yomogin** in dimethyl sulfoxide (DMSO).

Materials:

- **(-)-Yomogin** powder
- Sterile, anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Safety Precautions: Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses. Handle **(-)-Yomogin** powder in a chemical fume hood.
- Calculation:
 - To prepare a 10 mM stock solution, the required mass of **(-)-Yomogin** is calculated using its molecular weight (244.28 g/mol).
 - Mass (mg) = Volume (mL) x Concentration (mM) x Molecular Weight (g/mol)
 - For 1 mL of a 10 mM stock solution: Mass (mg) = 1 mL x 10 mmol/L x 244.28 g/mol = 2.44 mg
- Weighing:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh 2.44 mg of **(-)-Yomogin** powder into the microcentrifuge tube.
- Dissolving:
 - Add 1 mL of sterile, anhydrous DMSO to the microcentrifuge tube containing the **(-)-Yomogin** powder.
 - Vortex the tube thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no particulates.
- Aliquoting and Storage:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - For short-term storage (up to one week), store the aliquots at 0-4°C.
 - For long-term storage, store the aliquots at -20°C.
- Preparation of Working Solutions:

- When preparing working solutions for cell culture, thaw a stock solution aliquot at room temperature.
- Dilute the stock solution in the cell culture medium to the desired final concentration (e.g., 0.1-10 μ M).
- Crucially, ensure the final concentration of DMSO in the cell culture medium does not exceed 0.5% (v/v) to avoid solvent-induced cytotoxicity. Most cell lines can tolerate up to 0.5% DMSO, but it is advisable to test the specific cell line's tolerance.
- Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Protocol 2: Preparation of (-)-Yomogin Formulation for In Vivo Oral Gavage in Mice

This protocol describes the preparation of a 5 mg/mL suspension of **(-)-Yomogin** for oral administration to mice at a dosage of 5 mg/kg.

Materials:

- **(-)-Yomogin** powder
- Tween 80
- Sterile 1X saline (0.9% NaCl)
- Sterile conical tubes (e.g., 15 mL)
- Homogenizer or sonicator
- Magnetic stirrer and stir bar (optional)
- Calibrated analytical balance
- Pipettes and sterile tips

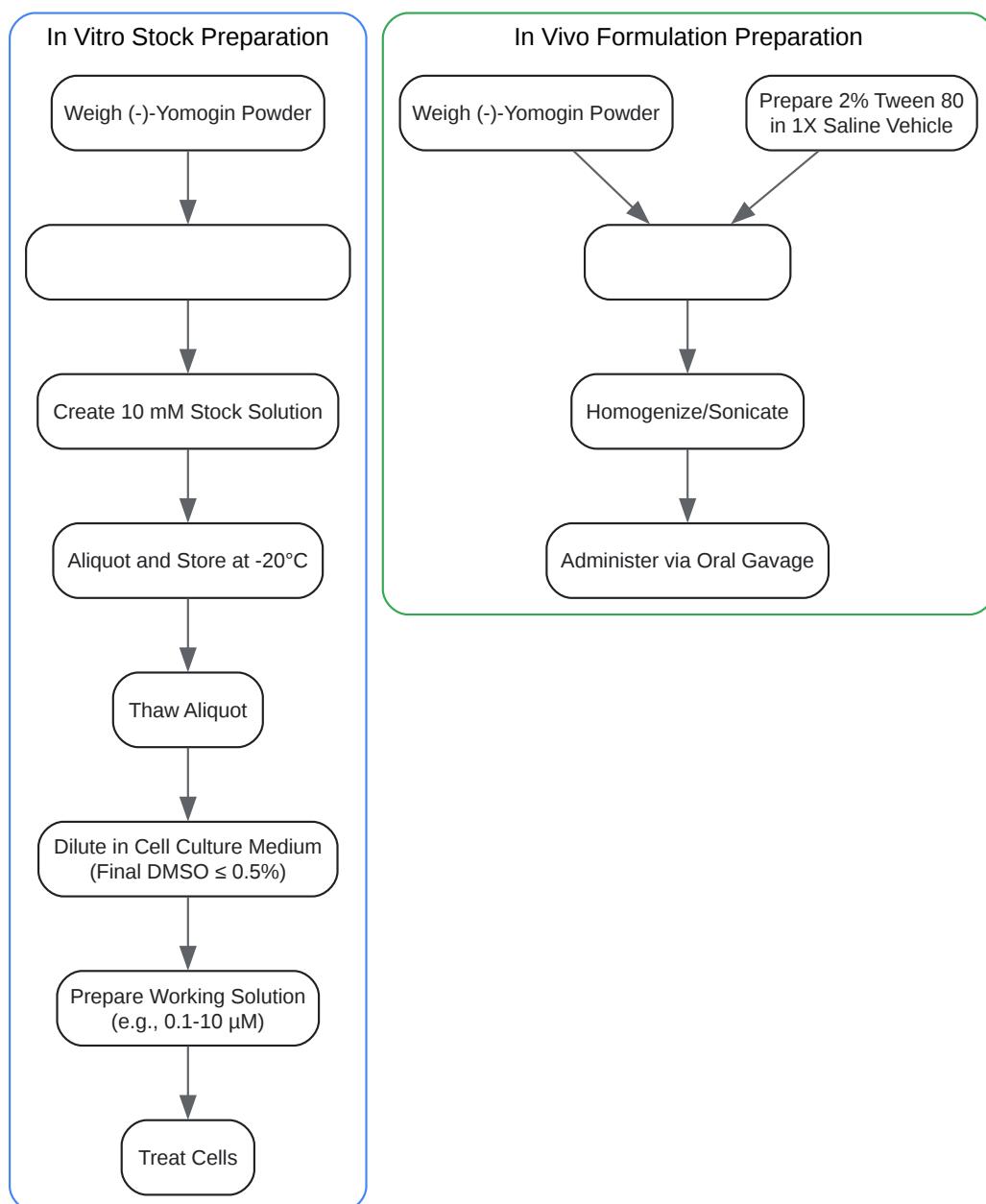
Procedure:

- Safety Precautions: Wear appropriate PPE, including a lab coat, gloves, and safety glasses.
- Vehicle Preparation:
 - Prepare a 2% (v/v) Tween 80 solution in 1X saline. For example, to make 10 mL of the vehicle, add 200 μ L of Tween 80 to 9.8 mL of sterile 1X saline. Mix well.
- Calculation:
 - The dosage volume is typically around 100 μ L per 20 g mouse. To achieve a 5 mg/kg dose, the concentration of the formulation needs to be calculated.
 - For a 20 g mouse, the required dose is: 5 mg/kg * 0.02 kg = 0.1 mg.
 - If administering 100 μ L (0.1 mL), the concentration should be: 0.1 mg / 0.1 mL = 1 mg/mL.
 - Note: A published study successfully used a 5 mg/kg/day dosage by oral gavage, formulating **(-)-Yomogin** in 2% Tween 80 in 1X saline.^[2] The exact concentration for their dosing volume was not stated, but 1 mg/mL is a reasonable starting point for a standard dosing volume.
- Weighing and Suspension:
 - Weigh the required amount of **(-)-Yomogin** powder. For example, to prepare 10 mL of a 1 mg/mL suspension, weigh 10 mg of **(-)-Yomogin**.
 - Place the weighed powder into a sterile conical tube.
 - Add a small volume of the 2% Tween 80 in saline vehicle (e.g., 1 mL) to the powder to create a paste.
 - Gradually add the remaining vehicle while mixing to achieve the final volume of 10 mL.
- Homogenization:
 - To ensure a uniform suspension, homogenize the mixture using a sonicator or a mechanical homogenizer until no clumps are visible.

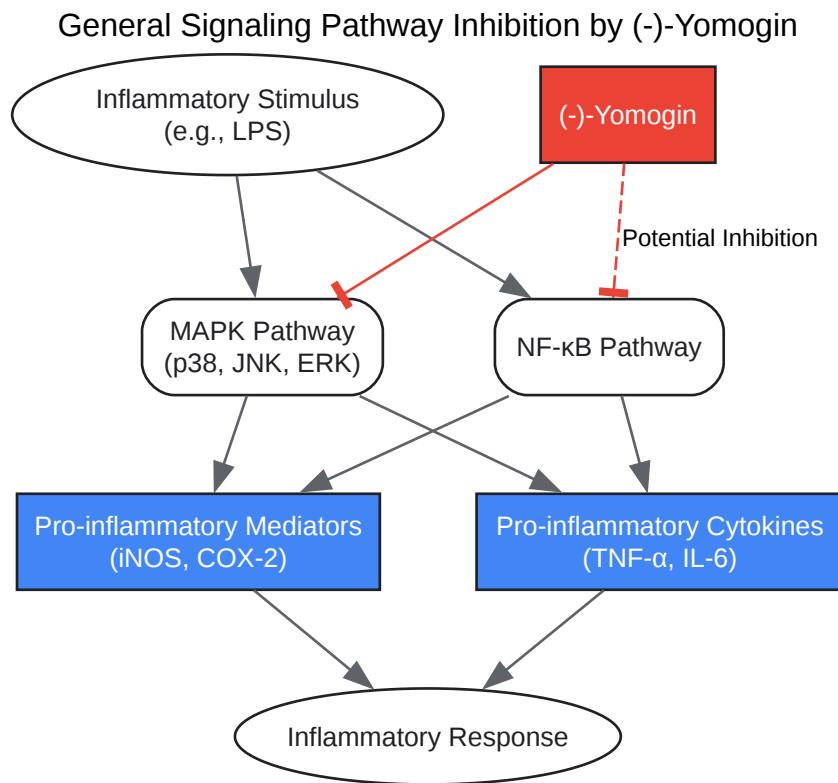
- If using a magnetic stirrer, add a sterile stir bar to the tube and stir for an extended period.
- Administration and Storage:
 - This formulation is a suspension and should be mixed well (e.g., by vortexing) immediately before each administration to ensure uniform dosing.
 - It is recommended to prepare this formulation fresh before each use. Storage is not recommended due to the potential for the compound to settle and the physical instability of the suspension.

Mandatory Visualizations

Workflow for Preparing (-)-Yomogin Stock Solutions

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Caption: Workflow for preparing **(-)-Yomogin** solutions.



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Caption: Inhibition of inflammatory pathways by **(-)-Yomogin**.

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References

- 1. Yomogin, Isolated from Artemisia iwayomogi, Inhibits Neuroinflammation Stimulated by Lipopolysaccharide via Regulating MAPK Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Yomogin, Isolated from Artemisia iwayomogi, Inhibits Neuroinflammation Stimulated by Lipopolysaccharide via Regulating MAPK Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]

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